

Mass Spectrum of 1-(2-Hydroxy-5-propylphenyl)ethanone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Hydroxy-5-propylphenyl)ethanone

CAS No.: 1990-24-5

Cat. No.: B1283104

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the mass spectrum of **1-(2-Hydroxy-5-propylphenyl)ethanone**. Due to the absence of a publicly available experimental mass spectrum for this specific compound, this document presents a predicted fragmentation pattern based on the established principles of mass spectrometry and analysis of structurally similar compounds. The information herein is intended to guide researchers in identifying this compound and understanding its behavior under electron ionization.

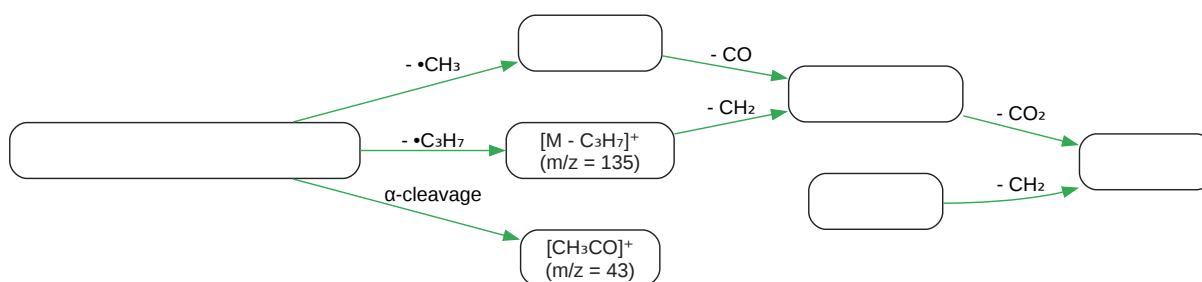
Predicted Mass Spectrum Data

The expected mass spectral data for **1-(2-Hydroxy-5-propylphenyl)ethanone** is summarized in the table below. The molecular weight of the compound is 178.23 g/mol. The predicted fragments are based on common fragmentation pathways for phenolic compounds and aromatic ketones.

m/z	Predicted Fragment Ion	Relative Abundance (Predicted)
178	$[M]^+\bullet$ (Molecular Ion)	Moderate
163	$[M - CH_3]^+$	High
135	$[M - C_3H_7]^+$	Moderate to High
121	$[C_7H_5O_2]^+$	High (Base Peak)
91	$[C_7H_7]^+$	Low
77	$[C_6H_5]^+$	Low
43	$[CH_3CO]^+$	Moderate

Fragmentation Pathway

The fragmentation of **1-(2-Hydroxy-5-propylphenyl)ethanone** under electron ionization is expected to follow several key pathways, primarily involving cleavage of the acyl group and the propyl substituent.



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Caption: Predicted fragmentation pathway of **1-(2-Hydroxy-5-propylphenyl)ethanone**.

The primary fragmentation is expected to be the α -cleavage of the acetyl group, leading to the loss of a methyl radical ($\bullet\text{CH}_3$) to form a highly stable acylium ion at m/z 163. Subsequent loss of carbon monoxide (CO) from this ion would result in the fragment at m/z 135. Another significant fragmentation would be the loss of the propyl radical ($\bullet\text{C}_3\text{H}_7$) to yield an ion at m/z 135. The base peak is predicted to be at m/z 121, corresponding to the stable hydroxytropylium ion.

Experimental Protocols

The following is a general experimental protocol for acquiring the mass spectrum of **1-(2-Hydroxy-5-propylphenyl)ethanone** using a standard electron ionization mass spectrometer.

1. Sample Preparation:

- Dissolve a small amount (approximately 1 mg) of **1-(2-Hydroxy-5-propylphenyl)ethanone** in a volatile organic solvent such as methanol or dichloromethane (1 mL).
- Ensure the sample is fully dissolved before introduction into the instrument.

2. Instrumentation:

- A gas chromatograph-mass spectrometer (GC-MS) or a direct insertion probe on a mass spectrometer can be used.
- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Ion Source Temperature: 200-250 °C.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 40-400.

3. Gas Chromatography (if applicable):

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms or HP-5ms).

- Injector Temperature: 250 °C.
- Oven Program: Start at a suitable initial temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp at 10-20 °C/min to a final temperature of 280-300 °C.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

4. Data Acquisition and Analysis:

- Acquire the mass spectrum across the specified scan range.
- Identify the molecular ion peak and major fragment ions.
- Compare the obtained spectrum with the predicted fragmentation pattern and data from spectral libraries if available.

This guide provides a foundational understanding of the expected mass spectrum of **1-(2-Hydroxy-5-propylphenyl)ethanone**. Experimental verification is essential to confirm these predictions and to fully characterize the compound. Researchers can use this information to aid in the identification and structural elucidation of this and related molecules.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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